

Essential Safety and Operational Guide for 4-Fluoro-3-methylphenyl Isocyanate

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Compound of Interest

Compound Name: 4-Fluoro-3-methylphenyl
Isocyanate

Cat. No.: B1334540

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **4-Fluoro-3-methylphenyl Isocyanate**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing exposure risks.

Chemical Safety and Hazard Information

4-Fluoro-3-methylphenyl Isocyanate is a hazardous chemical that requires careful handling. The primary risks include flammability, acute toxicity if swallowed, in contact with skin, or if inhaled, and the potential to cause skin, eye, and respiratory irritation. It is also a respiratory sensitizer, meaning it can provoke asthma-like symptoms upon inhalation.

Physical and Chemical Properties:

Property	Value
Molecular Formula	C ₈ H ₆ FNO
Molecular Weight	151.14 g/mol
Boiling Point	186 °C (lit.)
Density	1.172 g/mL at 25 °C (lit.)
Flash Point	57 °C (134.6 °F) - closed cup
Storage Temperature	2-8°C

Hazard Classifications:

Hazard	Category
Flammable Liquids	Category 3
Acute Toxicity (Oral)	Category 4
Acute Toxicity (Dermal)	Category 4
Acute Toxicity (Inhalation)	Category 4
Skin Irritation	Category 2
Eye Irritation	Category 2
Respiratory Sensitization	Category 1
Skin Sensitization	Category 1
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

(Source: GHS Classifications)

Personal Protective Equipment (PPE)

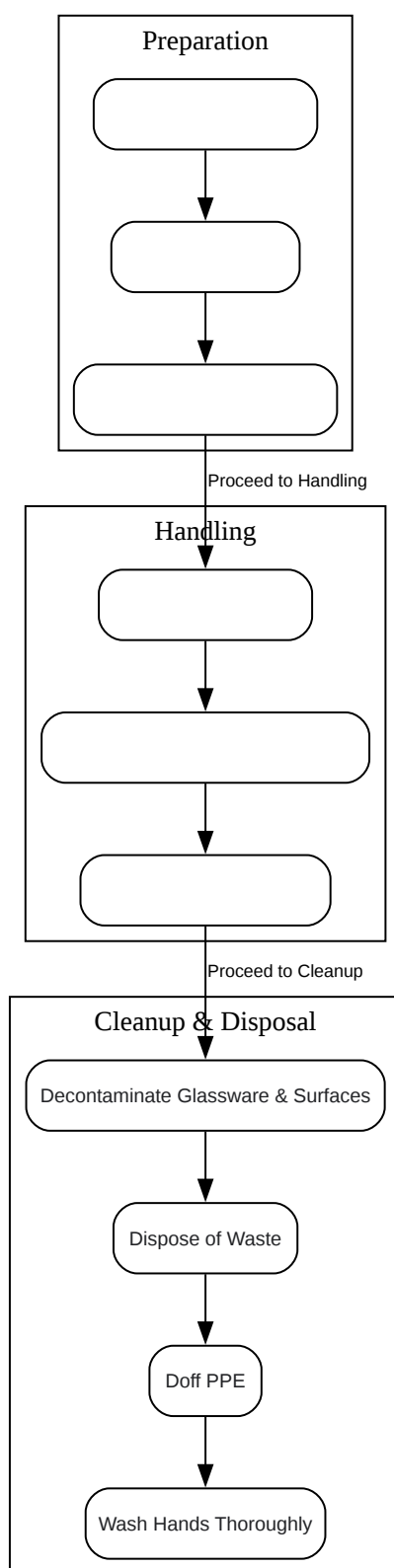
The use of appropriate PPE is the last line of defense against exposure and must be worn at all times when handling this chemical.[\[1\]](#)[\[2\]](#)

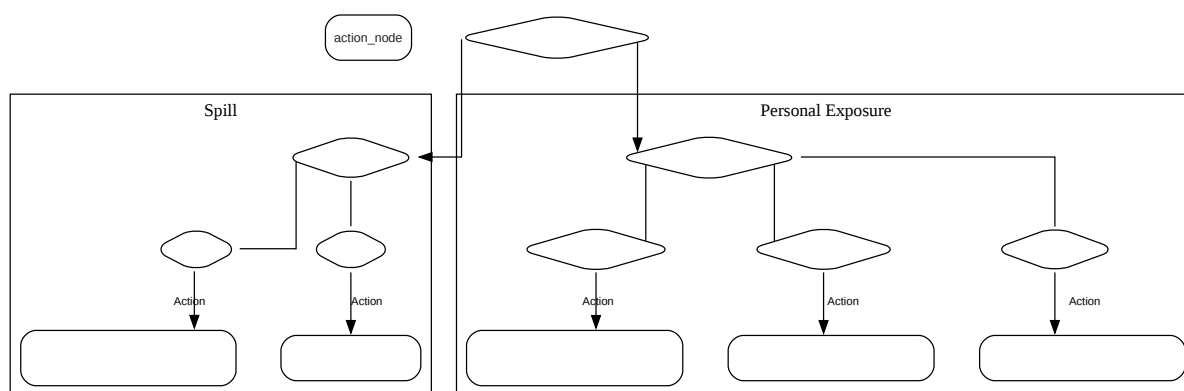
Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and a face shield are required.
Skin Protection	A lab coat must be worn. For hand protection, chemical-resistant gloves such as nitrile or butyl rubber are recommended.[3] Thinner latex gloves are not suitable.[4]
Respiratory Protection	Work must be conducted in a certified chemical fume hood.[2] If there is a risk of inhalation, a respirator with a type ABEK (EN14387) filter is necessary.

Operational Plan for Safe Handling

The following step-by-step protocol is designed to ensure the safe handling of **4-Fluoro-3-methylphenyl Isocyanate** from reception to use.

Experimental Workflow for Safe Handling:





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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 4-Fluoro-3-methylphenyl Isocyanate]. BenchChem, [2025]. [Online PDF]. Available at:

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